

What are the physicochemical properties of 1,3-Bis(chloromethyl)benzene?

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Compound of Interest

Compound Name: 1,3-Bis(chloromethyl)benzene

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An In-depth Technical Guide to the Physicochemical Properties of 1,3-Bis(chloromethyl)benzene

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,3-Bis(chloromethyl)benzene, also known as m-xylylene dichloride, is a dichlorinated aromatic hydrocarbon with the chemical formula $C_8H_8Cl_2$.^[1] It serves as a crucial intermediate in various chemical syntheses, including the production of polymers, cross-linking agents, functional resins, and pharmaceutical intermediates.^{[1][2][3]} Its utility stems from the two reactive chloromethyl groups attached to the benzene ring at the meta positions. This document provides a comprehensive overview of its physicochemical properties, experimental methodologies related to its synthesis, and its applications in research and industry.

Core Physicochemical Properties

The physical and chemical characteristics of **1,3-Bis(chloromethyl)benzene** are fundamental to its handling, storage, and application in synthetic chemistry.

General Properties

Property	Value	Source(s)
CAS Number	626-16-4	[1][4]
Molecular Formula	C ₈ H ₈ Cl ₂	[1][5]
Molecular Weight	175.06 g/mol	[4][5][6]
Appearance	Colorless to pale yellow liquid or colorless crystalline powder/lump	[1][5][7][8]
Odor	Strong, pungent, characteristic chlorinated odor	[1]

Quantitative Physicochemical Data

The following table summarizes the key quantitative properties of **1,3-Bis(chloromethyl)benzene**.

Property	Value	Unit	Conditions	Source(s)
Melting Point	33 - 36	°C	[5][9][10]	
	34.2	°C	[4]	
Boiling Point	250 - 255	°C	at 1 atm (lit.)	[5][9][10]
	251.5	°C	[4]	
Density	1.202	g/mL	at 25 °C (lit.)	[5][9][10]
Vapor Pressure	0.022	mm Hg	[4]	
	0.0287	mm Hg	at 25 °C	[9]
Flash Point	>230	°F	[5][9]	
Refractive Index	1.5544	(estimate)	[5][9]	
Water Solubility	277	mg/L	[4]	
Practically insoluble / Hydrolyzes	[1][7][9]			
Log P (octanol-water)	2.72	[4]		
Henry's Law Constant	8.14 x 10 ⁻⁴	atm·m ³ /mole	[4]	

Detailed Properties and Stability

Solubility: **1,3-Bis(chloromethyl)benzene** is practically insoluble in water, with which it can undergo hydrolysis.[1][7][9] It exhibits good solubility in common organic solvents, including methanol (1g/10 mL), ethanol, acetone, and dichloromethane.[1][5][7]

Stability and Storage: The compound is stable at room temperature in closed containers under normal storage and handling conditions.[1] For long-term storage, it is recommended to keep it in a cool, dry, well-ventilated area away from incompatible substances, under an inert atmosphere, and at temperatures between 2-8°C.[1][5][7]

Experimental Protocols

While detailed experimental protocols for determining each physicochemical property are standardized (e.g., using differential scanning calorimetry for melting point), this section provides a relevant experimental protocol for the synthesis and purification of **1,3-Bis(chloromethyl)benzene**, as this is a primary concern for researchers using the compound.

Synthesis and Purification via Photochlorination

This protocol describes a method for synthesizing **1,3-Bis(chloromethyl)benzene** from m-xylene.

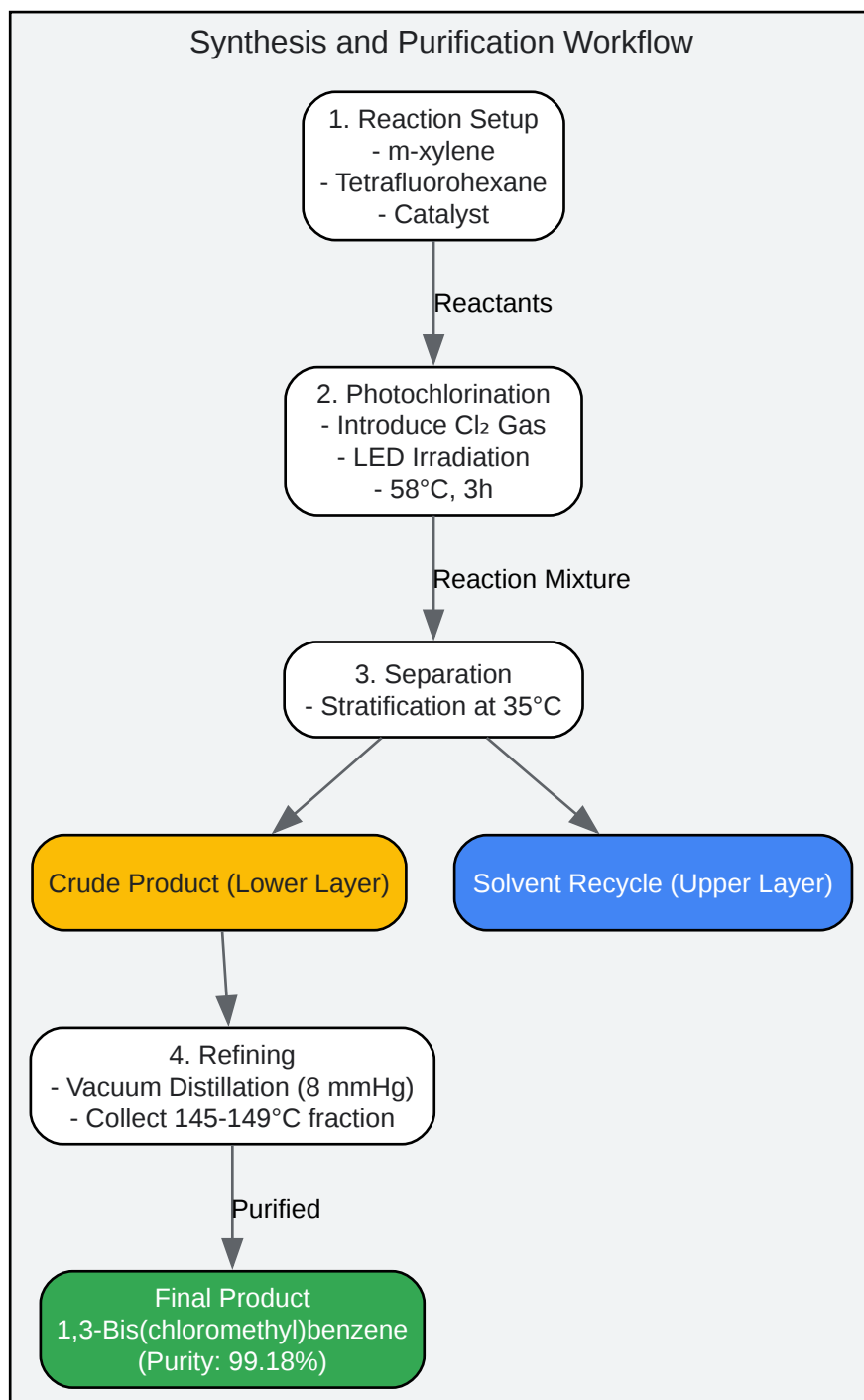
Materials:

- m-xylene (100 mL, 86.8 g)
- Tetrafluorohexane (300 mL)
- 1-butyl-3-methylimidazolium chloride (0.435 g, ionic liquid catalyst)
- Chlorine gas (232.44 g)
- LED light source

Procedure:

- **Reaction Setup:** Charge a reaction vessel with 100 mL of m-xylene, 300 mL of tetrafluorohexane, and 0.435 g of 1-butyl-3-methylimidazolium chloride.[\[11\]](#)
- **Photochlorination:** While irradiating the mixture with an LED light source, introduce 232.44 g of chlorine gas into the reactor. Maintain the reaction temperature at 58°C for 3 hours.[\[11\]](#) This yields a reaction liquid containing approximately 90 wt% of the desired m-dichlorobenzyl product.[\[11\]](#)
- **Separation:** Transfer the reaction liquid to a separation tank and allow it to stratify at 35°C. The upper layer (solvent) can be recycled for subsequent reactions, while the lower layer contains the crude product.[\[11\]](#)

- Refining: Add the crude product to a distillation column. Perform vacuum distillation at a pressure of 8 mmHg. Collect the fraction that distills between 145-149°C.[11]
- Final Product: This procedure yields approximately 130.02 g of **1,3-Bis(chloromethyl)benzene** with a purity of 99.18% and a melting point of 33.5 to 34.7°C. [11]



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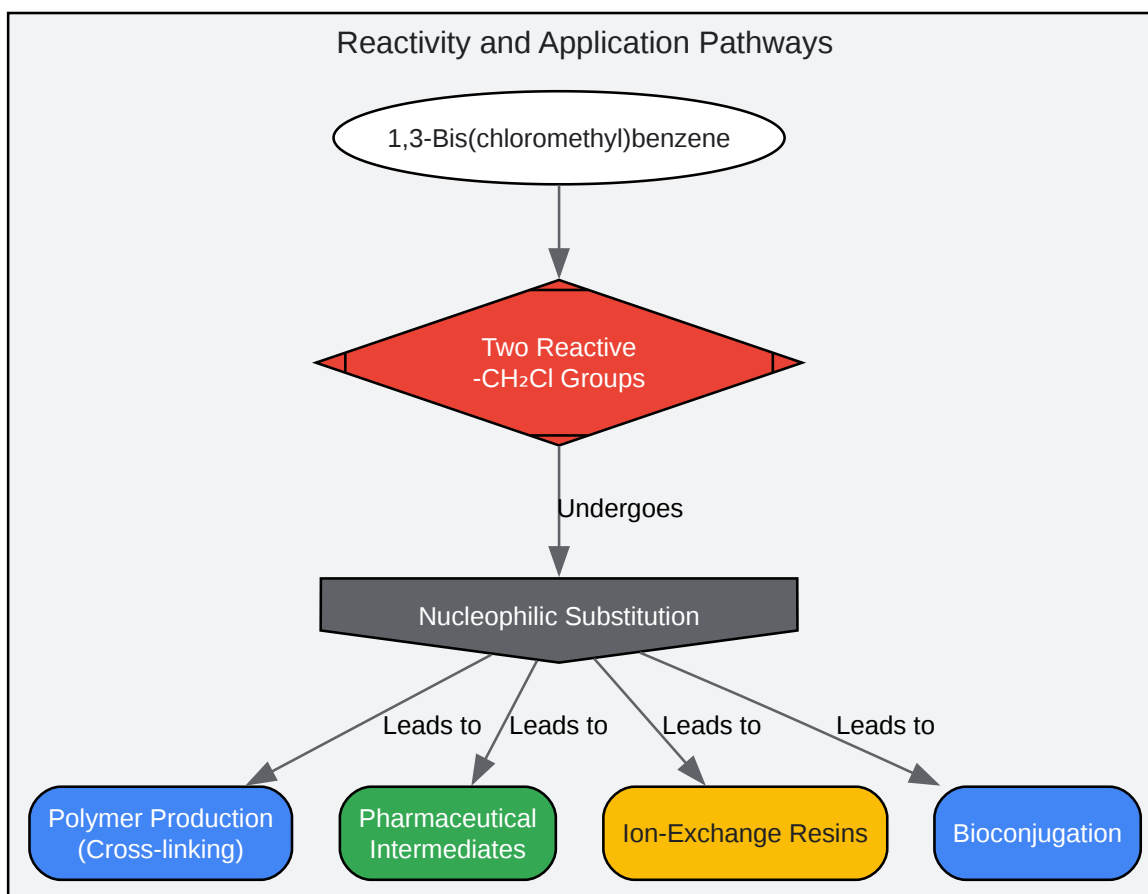
Caption: Workflow for the synthesis of **1,3-Bis(chloromethyl)benzene**.

Reactivity and Applications

The reactivity of **1,3-Bis(chloromethyl)benzene** is dominated by its two chloromethyl groups, which are susceptible to nucleophilic substitution. This reactivity makes it a versatile building block in organic synthesis and polymer chemistry.^{[1][3]}

Key Applications:

- **Cross-linking Agent:** The two reactive sites allow it to act as a cross-linker in the production of polymers and functional resins, creating stable, cross-linked networks.^{[1][3]}
- **Synthetic Intermediate:** It is a precursor for a wide range of more complex molecules, including macrocyclic compounds, ion-exchange resins, and intermediates for pharmaceuticals and agrochemicals.^[1]
- **Bioconjugation:** Its ability to covalently attach to biomolecules like proteins has been explored in research for applications such as protein immobilization in biosensors.^[3]



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Caption: Logical relationship of structure to applications.

Safety and Handling

1,3-Bis(chloromethyl)benzene is a hazardous chemical that requires careful handling.

- Hazards: It is harmful if swallowed, causes skin irritation, and serious eye irritation.[6] It is classified as fatal if inhaled and may cause respiratory irritation.[6]
- Precautionary Measures: When handling, use in a well-ventilated area or under a chemical fume hood.[6] Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and respiratory protection.[6] Avoid breathing dust, fumes, gas, mist, vapors, or spray.[6]

- First Aid:
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration and consult a physician.[6]
 - Skin Contact: Wash off with soap and plenty of water. Consult a physician.[6]
 - Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[6]
 - Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[6]
- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish fires.[6]

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